

# (2-Fluoro-4-isopropoxyphenyl)boronic acid

## molecular weight and formula

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### Compound of Interest

Compound Name: (2-Fluoro-4-isopropoxyphenyl)boronic acid

Cat. No.: B591564

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An In-depth Technical Guide on **(2-Fluoro-4-isopropoxyphenyl)boronic acid**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive technical information on **(2-Fluoro-4-isopropoxyphenyl)boronic acid**, a key building block in modern synthetic chemistry. Its utility is most pronounced in palladium-catalyzed cross-coupling reactions, such as the Suzuki-Miyaura coupling, which are fundamental to the synthesis of complex organic molecules, including pharmaceuticals and functional materials.

## Core Properties and Specifications

**(2-Fluoro-4-isopropoxyphenyl)boronic acid** is an organoborane compound valued for its stability and reactivity in forming carbon-carbon bonds. The presence of a fluoro group and an isopropoxy group on the phenyl ring modifies its electronic properties and steric profile, influencing its reactivity and the properties of the resulting coupled products.

## Physicochemical Data

The key quantitative data for **(2-Fluoro-4-isopropoxyphenyl)boronic acid** are summarized in the table below.

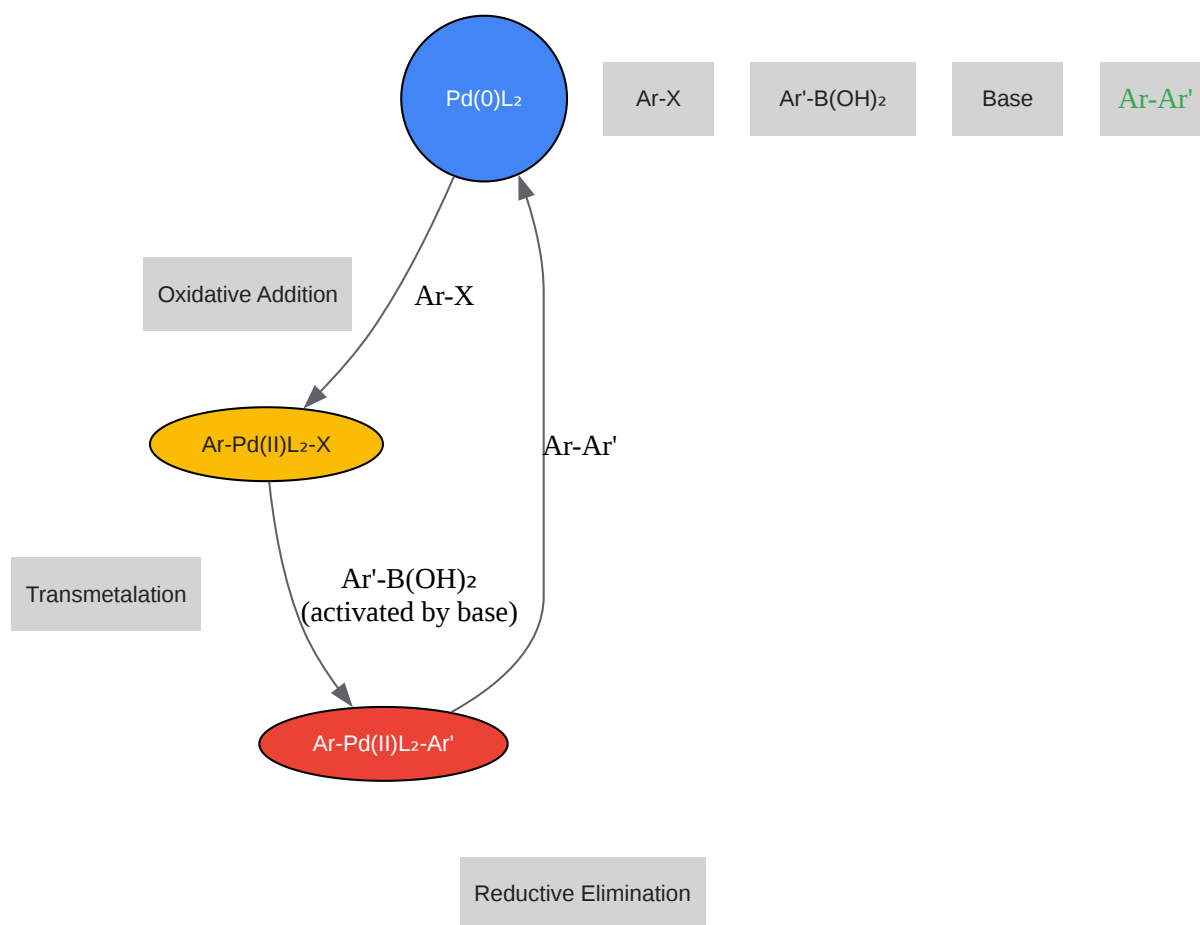
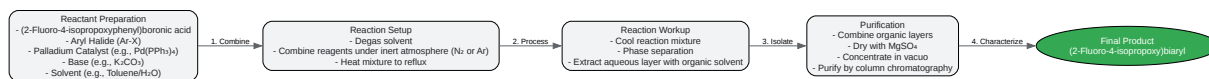
Property	Value	Reference
Molecular Formula	C <sub>9</sub> H <sub>12</sub> BF <sub>3</sub> O <sub>3</sub>	
Molecular Weight	198.00 g/mol	[1][2]
CAS Number	586389-90-4	[3]

## Applications in Organic Synthesis

The primary application of **(2-Fluoro-4-isopropoxyphenyl)boronic acid** is as a nucleophilic partner in Suzuki-Miyaura cross-coupling reactions. This reaction facilitates the formation of a carbon-carbon bond between the boronic acid's phenyl ring and various organic halides or triflates, catalyzed by a palladium complex.

### Suzuki-Miyaura Coupling: A Representative Workflow

The Suzuki-Miyaura coupling is a cornerstone of modern synthetic chemistry, enabling the construction of biaryl and heteroaryl structures that are prevalent in many pharmaceutical agents. The general workflow involves the reaction of an aryl or vinyl halide with a boronic acid in the presence of a palladium catalyst and a base.



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## References

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